

Characterizing NHPI-PEG2-C2-NHS Ester Conjugates: A Mass Spectrometry-Based Comparative Guide

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Compound of Interest

Compound Name: *NHPI-PEG2-C2-NHS ester*

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In the landscape of bioconjugation, the precise characterization of linker-payload conjugates is paramount for the development of effective and safe therapeutics, such as antibody-drug conjugates (ADCs). The **NHPI-PEG2-C2-NHS ester** is a non-cleavable linker increasingly utilized for this purpose. This guide provides a comparative overview of its characterization by mass spectrometry, alongside common alternatives.

Disclaimer: Direct experimental mass spectrometry data for **NHPI-PEG2-C2-NHS ester** conjugates is not widely available in published literature. Therefore, the mass spectrometry data presented in this guide is illustrative and based on the known molecular weights of the linkers and general principles of mass spectrometry for similar bioconjugates.

Comparison of Bioconjugation Linkers

The selection of a linker is a critical step in the design of bioconjugates. The following table summarizes the key properties of **NHPI-PEG2-C2-NHS ester** and several alternative linkers.

Feature	NHPI-PEG2-C2-NHS Ester	Mal-PEG4-NHS Ester	DBCO-PEG4-NHS Ester	Sulfo-SMCC
Reactive Towards	Primary Amines (e.g., Lysine)	Primary Amines, Thiols	Primary Amines, Azides	Primary Amines, Thiols
Linker Type	Non-cleavable, PEGylated	Non-cleavable, PEGylated	Non-cleavable, PEGylated, for Click Chemistry	Non-cleavable, Heterobifunctional
Molecular Formula	C ₁₉ H ₂₀ N ₂ O ₉ [1]	C ₁₇ H ₂₄ N ₂ O ₈	C ₃₁ H ₃₅ N ₅ O ₈	C ₂₂ H ₂₅ N ₃ O ₁₀ S
Molecular Weight	420.4 g/mol [1]	384.38 g/mol	617.65 g/mol	535.5 g/mol
Spacer Arm Length	~19.9 Å	~24.3 Å	~24.4 Å	8.3 Å
Key Feature	Contains N-Hydroxyphthalimide (NHPI) group	Maleimide group for thiol conjugation	Dibenzocyclooctyne for copper-free click chemistry	Sulfonated for increased water solubility

Mass Spectrometry Characterization: Predicted Data

Mass spectrometry is a powerful tool to confirm successful conjugation and to determine the drug-to-antibody ratio (DAR) in ADCs. The table below presents predicted mass shifts for a hypothetical peptide upon conjugation with the listed linkers.

Linker	Linker Mass (Da)	Mass of Leaving Group (NHS) (Da)	Net Mass Addition (Da)	Predicted m/z of Conjugated Peptide (Monoisotopic) *
NHPI-PEG2-C2-NHS Ester	420.4	115.1	305.3	Peptide Mass + 305.3
Mal-PEG4-NHS Ester	384.38	115.1	269.28	Peptide Mass + 269.28
DBCO-PEG4-NHS Ester	617.65	115.1	502.55	Peptide Mass + 502.55
Sulfo-SMCC	535.5	115.1	420.4	Peptide Mass + 420.4

*This is an illustrative example. The actual observed m/z will depend on the charge state of the ion.

Experimental Protocol: Mass Spectrometry Analysis of a Bioconjugate

This protocol outlines a general procedure for the characterization of a protein-linker conjugate using liquid chromatography-mass spectrometry (LC-MS).

1. Sample Preparation:

- **Conjugation:** React the protein (e.g., antibody) with the NHS ester linker in a suitable buffer (e.g., phosphate-buffered saline, pH 7.2-8.0) at a specific molar ratio.
- **Purification:** Remove excess, unconjugated linker using a desalting column or size-exclusion chromatography.
- **Denaturation and Reduction (for peptide mapping):** Denature the conjugated protein with a chaotropic agent (e.g., urea or guanidine hydrochloride), reduce disulfide bonds with a reducing agent (e.g., dithiothreitol), and alkylate with an alkylating agent (e.g., iodoacetamide).

- Enzymatic Digestion: Digest the protein into smaller peptides using a protease such as trypsin.

2. LC-MS/MS Analysis:

- Chromatography: Separate the peptide mixture using reverse-phase high-performance liquid chromatography (RP-HPLC) with a suitable gradient of organic solvent (e.g., acetonitrile) in water, both containing a small amount of formic acid.
- Mass Spectrometry:
 - Ionization: Use electrospray ionization (ESI) to generate gas-phase ions of the peptides.
 - Full Scan (MS1): Acquire full scan mass spectra to detect the masses of the intact peptides, including those modified with the linker.
 - Tandem Mass Spectrometry (MS/MS): Select the precursor ions of interest (i.e., the modified peptides) for fragmentation (e.g., using collision-induced dissociation - CID, or higher-energy collisional dissociation - HCD).
- Data Acquisition: Acquire MS/MS spectra of the fragment ions.

3. Data Analysis:

- Database Searching: Use a protein database search engine (e.g., Mascot, Sequest) to identify the peptides from the MS/MS data.
- Modification Analysis: Include the mass of the conjugated linker as a variable modification in the search parameters to identify the specific amino acid residues (typically lysine) that have been modified.
- Intact Mass Analysis: For intact protein analysis, deconvolute the ESI mass spectrum to determine the molecular weight of the conjugated protein and calculate the drug-to-antibody ratio (DAR).

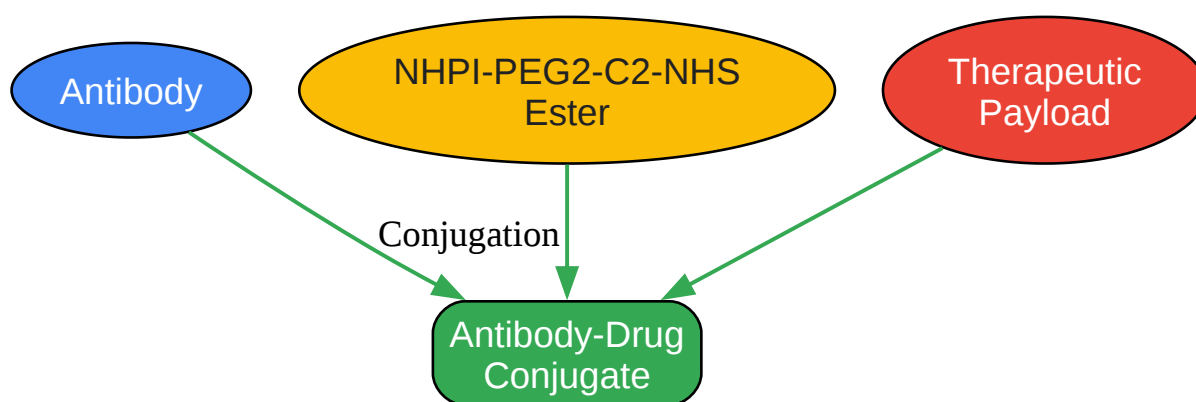
Visualizing the Workflow and Concepts

To better illustrate the processes and relationships involved, the following diagrams are provided.



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Experimental workflow for mass spectrometry characterization.



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References

- 1. Characterization of antibody-drug conjugates by mass spectrometry: advances and future trends - PubMed [pubmed.ncbi.nlm.nih.gov]
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